

Azido-PEG11-amine reaction with NHS esters for protein labeling

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Compound of Interest

Compound Name: Azido-PEG11-amine

Cat. No.: B605809

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Application Notes: Azido-PEG11-NHS Ester for Protein Labeling

Introduction

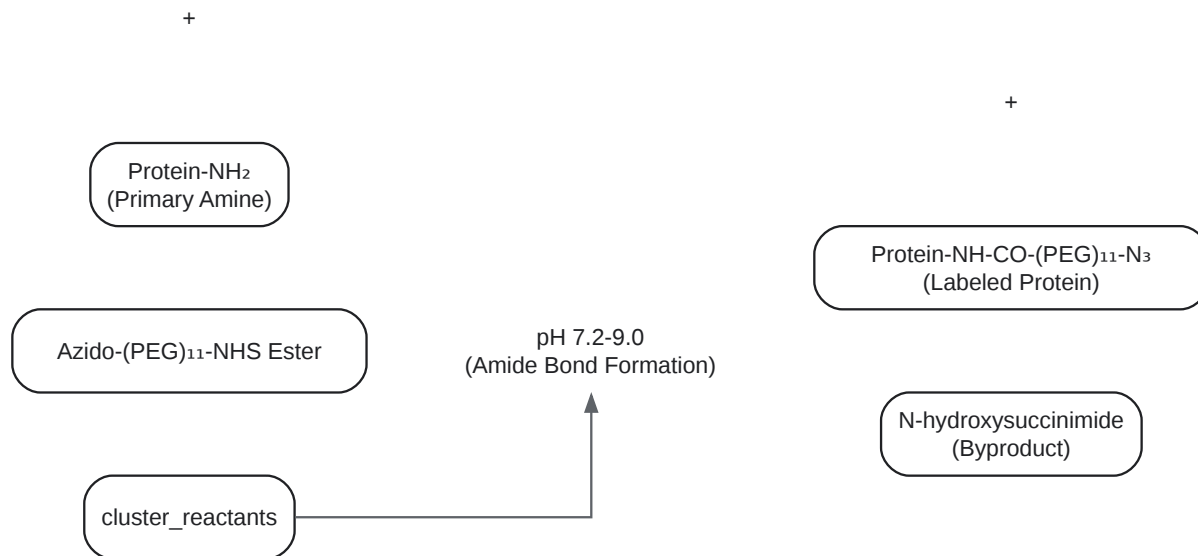
N-hydroxysuccinimide (NHS) esters are widely utilized for their ability to efficiently label proteins by reacting with primary amines, such as the N-terminus of a polypeptide chain and the side chain of lysine residues.[1][2] This reaction forms a stable amide bond, providing a robust method for protein modification.[3] The use of a heterobifunctional linker like Azido-PEG11-NHS ester allows for the introduction of an azide functional group onto a protein. This azide group can then be used in subsequent bio-orthogonal "click chemistry" reactions, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), to conjugate other molecules like fluorophores, drugs, or oligonucleotides.[4][5][6]

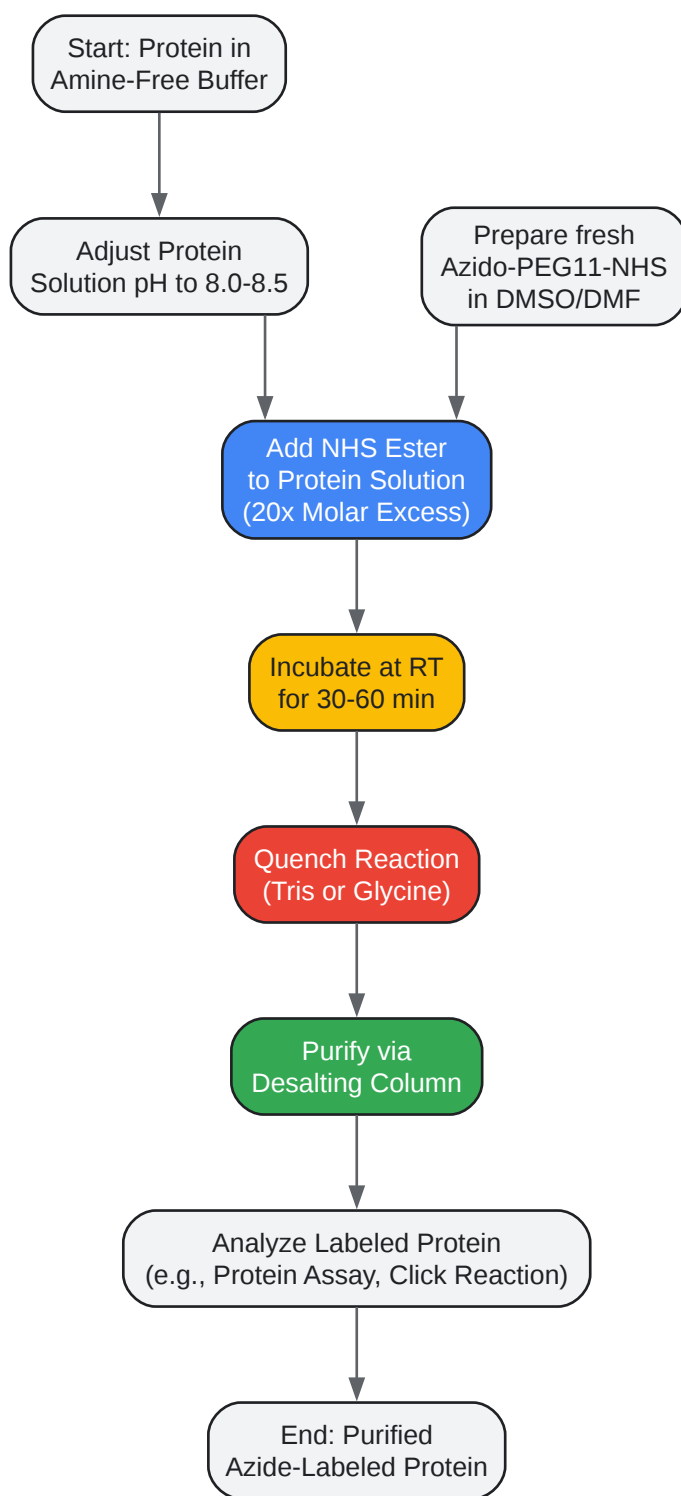
The polyethylene glycol (PEG) spacer, in this case with 11 ethylene glycol units, enhances the solubility of the labeled protein in aqueous solutions and can reduce steric hindrance, potentially preserving protein function.[4] These application notes provide a detailed protocol for the use of Azido-PEG11-NHS ester for the labeling of proteins.

Chemical Reaction

The fundamental reaction involves the acylation of a primary amine on the protein by the NHS ester. The NHS ester reacts with the nucleophilic amine group at a physiological to slightly

alkaline pH (typically 7.2-9.0) to form a stable amide linkage, releasing N-hydroxysuccinimide as a byproduct.^{[2][7]}





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References

- 1. Site-specific Protein Labeling with NHS-Esters and the Analysis of Ubiquitin Ligase Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - TW [thermofisher.com]
- 3. NHS ester protocol for labeling proteins [abberior.rocks]
- 4. Azido-PEG11-amine - Creative Biolabs [creative-biolabs.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Click Chemistry in Proteomic Investigations - PMC [pmc.ncbi.nlm.nih.gov]
- 7. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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